

# Preparing a CAY10404 Stock Solution in DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: CAY10404

Cat. No.: B1668644

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This document provides a detailed protocol for the preparation of a stock solution of **CAY10404** in dimethyl sulfoxide (DMSO). **CAY10404** is a potent and highly selective cyclooxygenase-2 (COX-2) inhibitor, demonstrating significant anti-inflammatory, analgesic, and anti-cancer properties.<sup>[1][2]</sup> Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental results.

## Quantitative Data Summary

For ease of reference, the key quantitative data for **CAY10404** and its solubility are summarized in the table below.

Parameter	Value	Source
Molecular Weight	367.34 g/mol	MedchemExpress <sup>[1]</sup>
	367.4 g/mol	Cayman Chemical <sup>[3]</sup>
Solubility in DMSO	17 mg/mL	Cayman Chemical <sup>[3]</sup>
Recommended Storage	-20°C	Cayman Chemical <sup>[3]</sup>
Long-term Storage	-80°C (up to 6 months)	MedchemExpress <sup>[1]</sup>
Stability	≥ 4 years (when stored at -20°C)	Cayman Chemical <sup>[3]</sup>

## Experimental Protocol: Preparation of a 10 mM CAY10404 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **CAY10404** in DMSO. This concentration is a common starting point for in vitro studies.<sup>[4]</sup>

### Materials:

- **CAY10404** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

### Procedure:

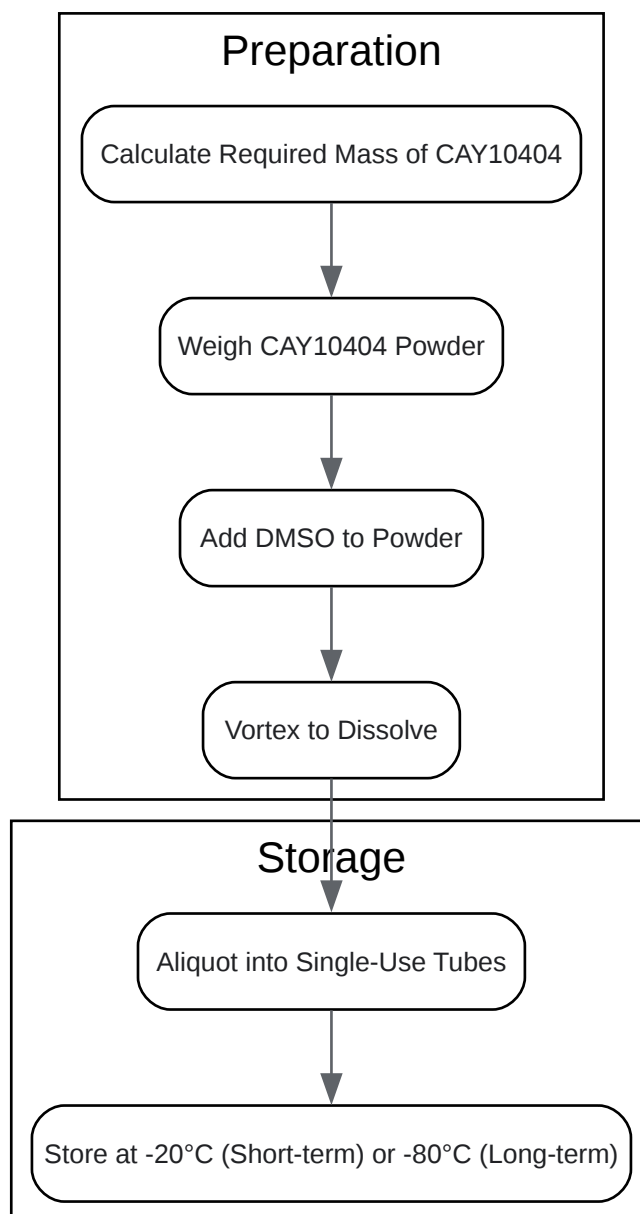
- Determine the Required Mass of **CAY10404**:
  - To prepare 1 mL of a 10 mM stock solution, the required mass of **CAY10404** can be calculated using the following formula:
    - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 367.34 \text{ g/mol} \times 1000 \text{ mg/g} = 3.67 \text{ mg}$
- Weighing **CAY10404**:
  - Carefully weigh out 3.67 mg of **CAY10404** powder using a calibrated analytical balance.
  - Transfer the powder to a sterile microcentrifuge tube or an amber glass vial.

- Adding DMSO:
  - Add 1 mL of anhydrous or high-purity DMSO to the tube containing the **CAY10404** powder.
- Dissolution:
  - Cap the tube securely.
  - Vortex the solution vigorously until the **CAY10404** powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary, though it is generally not required for this concentration in DMSO.
- Storage:
  - For short-term storage (up to 1 month), the stock solution can be stored at -20°C.[\[1\]](#)
  - For long-term storage (up to 6 months), it is recommended to aliquot the stock solution into smaller, single-use volumes and store at -80°C to minimize freeze-thaw cycles.[\[1\]](#)

## Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **CAY10404** stock solution.

## Workflow for CAY10404 Stock Solution Preparation



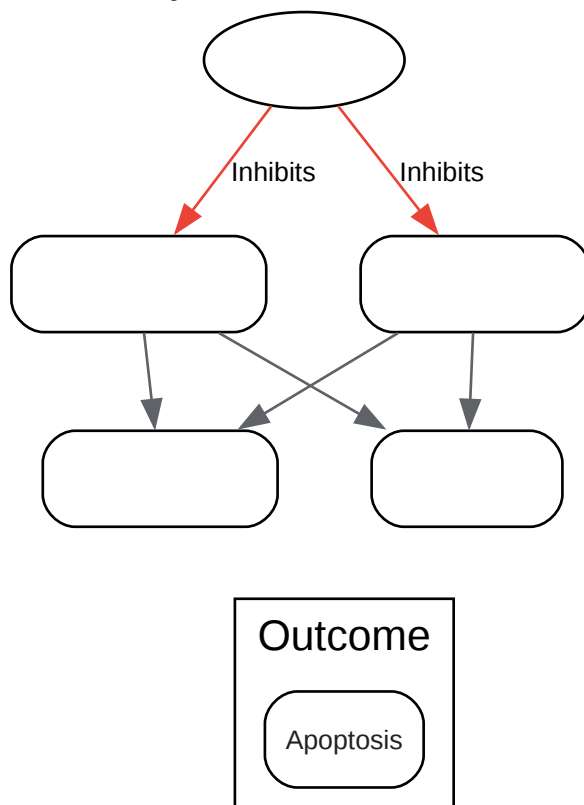
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Caption: A flowchart outlining the preparation and storage of a **CAY10404** stock solution.

## Signaling Pathway Inhibition by CAY10404

**CAY10404** is not only a selective COX-2 inhibitor but also a potent inhibitor of the PKB/Akt and MAPK signaling pathways, which are crucial in cell survival and proliferation.[1][2] Its inhibitory action on these pathways contributes to its pro-apoptotic effects in cancer cells.

## Inhibitory Action of CAY10404



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Caption: **CAY10404** inhibits the PKB/Akt and MAPK pathways, leading to apoptosis.

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## References

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